

# Application of Triethylenetetramine in Textile Fabric Finishing: Detailed Notes and Protocols

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## Compound of Interest

Compound Name: Triethylenetetramine

Cat. No.: B094423

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This document provides detailed application notes and experimental protocols for the use of **triethylenetetramine** (TETA) in the textile industry for various fabric finishing processes. TETA, a versatile polyamine, offers multiple functionalities, including acting as a crosslinking agent, a precursor for dye-fixing agents, and a component in formaldehyde-free finishing formulations, thereby enhancing fabric properties such as wrinkle resistance, colorfastness, and flame retardancy.

## Formaldehyde-Free Wrinkle-Resistant Finishing

**Triethylenetetramine** can be utilized in the development of formaldehyde-free finishing agents, addressing the health and environmental concerns associated with traditional formaldehyde-based resins. Polyamino carboxylic acids, derived from polyamines like TETA, can serve as effective crosslinking agents for cellulosic fibers such as cotton, improving their crease recovery properties.

## Experimental Protocol: Application of a TETA-Derived Polyamino Carboxylic Acid Finishing Agent

This protocol is adapted from studies on polyamino carboxylic acids for durable press finishing.

Materials:

- 100% Bleached Cotton Fabric
- **Triethylenetetramine (TETA)**
- Bromoacetic Acid
- Sodium Hydroxide (NaOH)
- Hydrochloric Acid (HCl)
- Sodium Hypophosphite ( $\text{NaH}_2\text{PO}_2$ , catalyst)
- Ethanol
- Deionized Water

Equipment:

- Laboratory Padding Machine
- Stenter with Temperature Control
- Magnetic Stirrer
- pH Meter
- Analytical Balance
- Standard Laboratory Glassware

Procedure:

- Synthesis of Carboxylated TETA (CTETA):
  - Dissolve TETA in deionized water.
  - Slowly add bromoacetic acid to the TETA solution under constant stirring in an alkaline medium (pH 11, adjusted with NaOH). The molar ratio of TETA to bromoacetic acid can be varied to achieve different degrees of substitution.

- Allow the reaction to proceed for 24 hours at room temperature.
- Neutralize the solution to pH 6-7 with HCl.
- Purify the resulting carboxylated TETA by precipitation in ethanol, followed by washing and drying.
- Finishing Bath Preparation:
  - Prepare an aqueous finishing solution containing:
    - Carboxylated TETA (1-5% w/v)
    - Sodium hypophosphite (catalyst, 4-6% w/v)
- Fabric Treatment (Pad-Dry-Cure):
  - Immerse the cotton fabric in the finishing bath for 2 minutes.
  - Pass the fabric through a laboratory padding machine to achieve a wet pick-up of 80-100%.
  - Dry the padded fabric at 85°C for 5-10 minutes.
  - Cure the dried fabric in a stenter at 170°C for 3-6 minutes.
  - Rinse the finished fabric thoroughly with tap water and then deionized water to remove any unreacted chemicals.
  - Dry the fabric at ambient temperature.

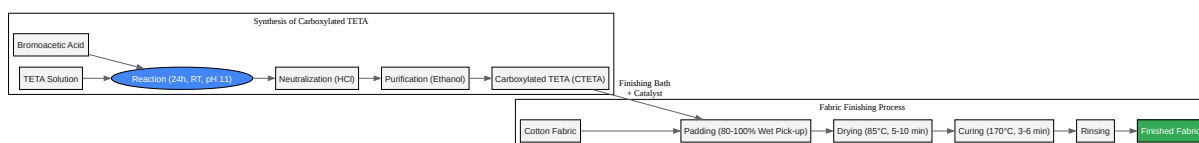
## Quantitative Data: Wrinkle Recovery Angle

The following table summarizes typical wrinkle recovery angle (WRA) data for cotton fabric treated with polyamino carboxylic acid derived from a polyamine, demonstrating the improvement in crease resistance.

Treatment	Wrinkle Recovery Angle (Warp + Weft, degrees)
Untreated Cotton	~140°
Cotton Treated with Polyamino Carboxylic Acid	>240°

Note: Data is indicative and can vary based on the specific polyamine, degree of carboxylation, and processing conditions.

## Workflow for Wrinkle-Resistant Finishing



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Caption: Workflow for formaldehyde-free wrinkle-resistant finishing of cotton using carboxylated TETA.

## Dye Fixation for Enhanced Colorfastness

**Triethylenetetramine** can be chemically modified to synthesize effective dye-fixing agents for reactive dyes on cellulosic fabrics like cotton. This approach can lead to salt- and alkali-free dyeing processes, which are more environmentally friendly.

## Experimental Protocol: Synthesis and Application of a TETA-Based Dye-Fixing Agent (AXL-2)

This protocol is based on the synthesis of AXL-2, a cross-linker derived from TETA and epichlorohydrin, for reactive dyeing of cotton.<sup>[1][2]</sup>

### Materials:

- **Triethylenetetramine (TETA)**
- Epichlorohydrin (ECH)
- Ethanol
- Sodium Hydroxide (NaOH)
- 100% Bleached Cotton Fabric
- Reactive Dyes (e.g., C.I. Reactive Red 195)
- Acetic Acid

### Equipment:

- Round Bottom Flask with Reflux Condenser
- Magnetic Stirrer with Hotplate
- Rotary Evaporator
- Laboratory Padding Machine
- Curing Oven

### Procedure:

- Synthesis of AXL-2:
  - Add TETA to a round bottom flask containing ethanol.

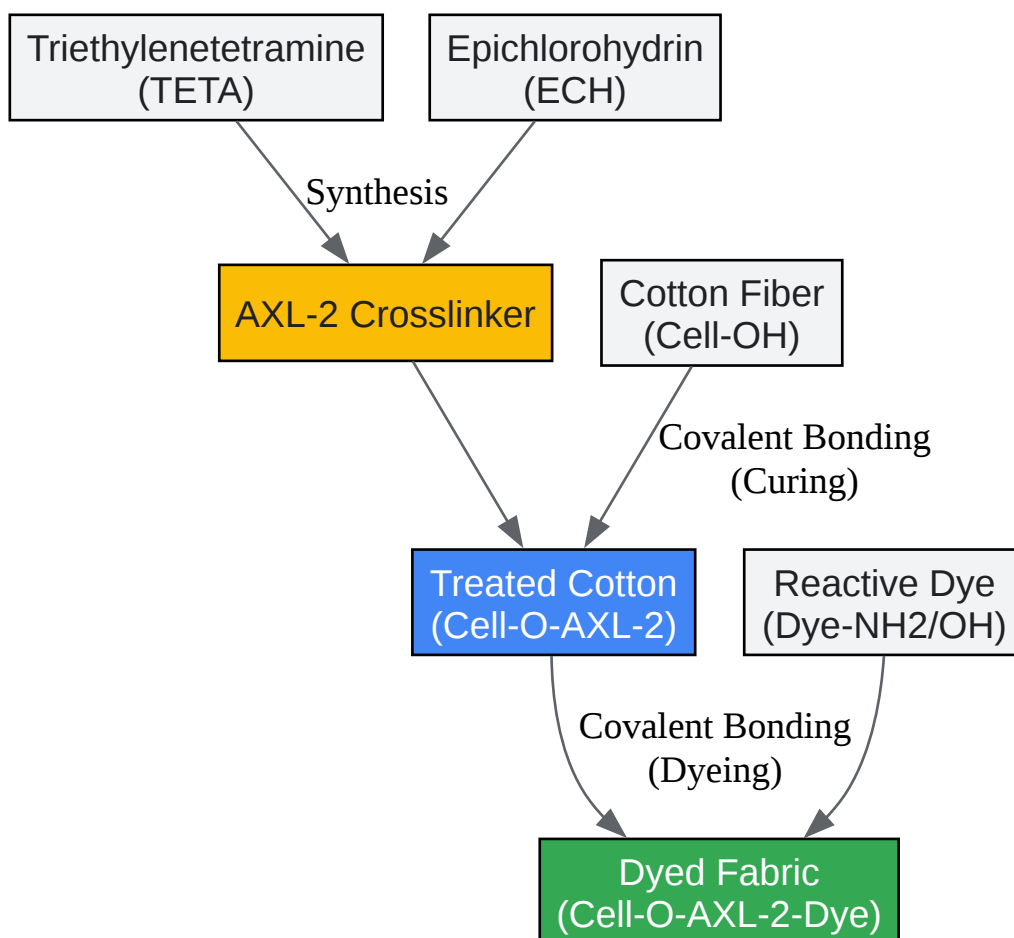
- Slowly add epichlorohydrin (ECH) dropwise to the TETA solution while stirring and maintaining the temperature below 40°C. The molar ratio of TETA to ECH is typically 1:2.
- After the addition is complete, reflux the mixture at 70-80°C for 4-6 hours.
- Remove the ethanol using a rotary evaporator to obtain the AXL-2 cross-linker.
- Fabric Pre-treatment with AXL-2:
  - Prepare an aqueous solution of AXL-2 (e.g., 40 g/L).
  - Immerse the cotton fabric in the AXL-2 solution.
  - Pad the fabric to achieve a wet pick-up of 80-100%.
  - Dry the fabric at 80°C for 5 minutes.
  - Cure the fabric at 150°C for 3-5 minutes.
  - Wash the treated fabric to remove any unreacted AXL-2.
- Salt- and Alkali-Free Dyeing:
  - Prepare a dye bath containing the reactive dye (e.g., 2% on weight of fabric) and acetic acid to maintain a pH of 4-5.
  - Introduce the AXL-2 treated cotton fabric into the dye bath.
  - Raise the temperature to 60-80°C and maintain for 60-90 minutes.
  - After dyeing, rinse the fabric and soap it at 90°C for 15 minutes to remove unfixed dye.

## Quantitative Data: Colorfastness Properties

The following table presents typical colorfastness data for cotton fabric dyed using the TETA-based AXL-2 cross-linker compared to conventional reactive dyeing. The ratings are based on a grey scale of 1-5, where 5 indicates excellent fastness.<sup>[1][2]</sup>

Fastness Property	Conventional Dyeing	AXL-2 Treated Fabric Dyeing
Washing Fastness		
Color Change	4	4-5
Staining on Cotton	3-4	4
Rubbing Fastness		
Dry	4	4-5
Wet	3	4
Light Fastness	4	4-5

## Signaling Pathway for Dye Fixation



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Caption: Chemical pathway for enhanced dye fixation on cotton using a TETA-derived crosslinker.

## Application as a Fabric Softener and Anti-static Agent

TETA and its derivatives, such as imidazolines formed by the condensation of TETA with fatty acids, can be used as cationic surfactants in fabric softener formulations.<sup>[3][4]</sup> These agents impart a soft handle to the fabric and reduce static electricity build-up by forming a thin, lubricating layer on the fiber surface.

## General Protocol for Application as a Softener/Anti-static Finish

Materials:

- TETA-based cationic surfactant (e.g., imidazoline derivative)
- Acetic Acid (to aid dispersion)
- Water
- Fabric (e.g., cotton, polyester, or blends)

Equipment:

- Laboratory Padding Machine or Exhaustion Dyeing Machine
- Dryer

Procedure (Padding Application):

- Finishing Bath Preparation:
  - Disperse the TETA-based softener (1-3% on weight of fabric) in warm water with a small amount of acetic acid to ensure a stable emulsion.



- Fabric Treatment:
  - Immerse the fabric in the finishing bath.
  - Pass the fabric through a padding machine to achieve a wet pick-up of 70-90%.
- Drying:
  - Dry the treated fabric at 100-120°C.

#### Procedure (Exhaustion Application):

- Finishing Bath Preparation:
  - Prepare a bath with the TETA-based softener (1-3% on weight of fabric) at a liquor ratio of 1:10 to 1:20.
- Fabric Treatment:
  - Introduce the fabric into the bath at approximately 40°C.
  - Run the machine for 20-30 minutes to allow for the exhaustion of the softener onto the fabric.
- Drying:
  - Hydroextract the fabric to remove excess water.
  - Dry the fabric at 100-120°C.

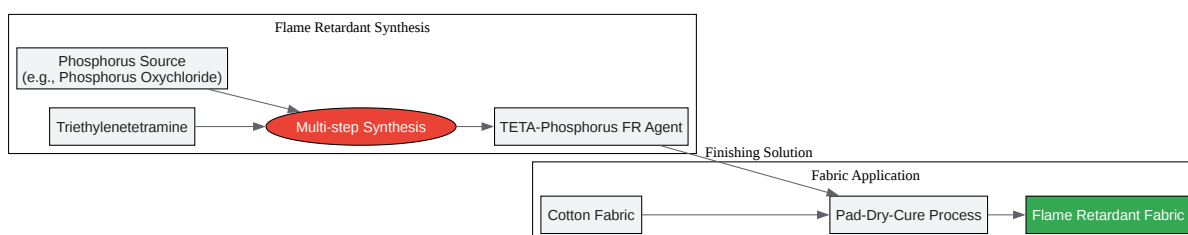
Note: Specific quantitative data for the softening and anti-static performance of TETA-based finishes were not available in the public domain literature reviewed. Performance will depend on the specific derivative used, concentration, and fabric type.

## Component in Flame Retardant Finishes

**Triethylenetetramine** can be used as a reactant in the synthesis of nitrogen-phosphorus-based flame retardants for cotton fabrics. These flame retardants can be grafted onto the

cellulose fibers, providing durable flame retardancy without the use of formaldehyde.[5]

## Conceptual Workflow for TETA-based Flame Retardant Synthesis and Application



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